trans-3,4-Dimethylpyrrolidine Hydrochloride: Structural Dynamics & Synthetic Protocols

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Compound of Interest	
Compound Name:	*trans-3,4-Dimethylpyrrolidine hydrochloride*
CAS No.:	*1638221-50-7*
Cat. No.:	*B3025611*

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Executive Summary

The **trans-3,4-dimethylpyrrolidine hydrochloride** scaffold represents a critical structural motif in modern medicinal chemistry. Unlike its unsubstituted or cis-substituted counterparts, the trans-3,4-dimethyl substitution pattern imposes significant conformational restriction on the five-membered nitrogen heterocycle. This "conformational locking" effectively reduces the entropic penalty upon binding to protein targets, making it a privileged pharmacophore in the design of kinase inhibitors, GPCR ligands, and chiral organocatalysts.

This technical guide provides a comprehensive analysis of the molecule's structural properties, validated synthetic pathways for scale-up, and protocols for analytical verification.

Part 1: Chemical Identity & Structural Dynamics

Chemical Specifications

- IUPAC Name:**trans-3,4-Dimethylpyrrolidine hydrochloride**

- Molecular Formula:
- Molecular Weight: 135.64 g/mol (Salt); 99.17 g/mol (Free Base)
- CAS Number (Racemic trans): 1638221-50-7 (Note: Enantiopure variants like (3R,4R) or (3S,4S) have distinct registries).
- Solubility: Highly soluble in water, methanol, and DMSO; sparingly soluble in non-polar solvents (hexane, toluene).

Conformational Analysis: The "Pucker" Effect

The pyrrolidine ring is not planar; it exists in a dynamic equilibrium of "envelope" and "twist" conformations. The introduction of methyl groups at the 3 and 4 positions breaks this degeneracy.

- Steric Control: In the trans-configuration, the two methyl groups avoid significant 1,2-steric strain by adopting a pseudo-diequatorial orientation. This forces the ring into a specific puckered conformation (often C3- or C4-endo depending on N-substitution).[1]
- Thermodynamic Stability: The trans-isomer is generally thermodynamically more stable than the cis-isomer (approx. 1.0–1.5 kcal/mol difference) because the cis-isomer inevitably forces one methyl group into a higher-energy pseudo-axial position.
- Pharmacological Implication: This rigidification aligns the nitrogen lone pair and substituent vectors, improving selectivity for enzymes (e.g., JAK kinases) compared to flexible unsubstituted pyrrolidines.

Part 2: Synthetic Protocols

Two primary routes are recommended based on the required scale and stereochemical purity.

Route A: Succinimide Reduction (Scalable & Robust)

This method is preferred for multi-gram synthesis as it relies on the thermodynamic stability of the trans-succinic acid precursor.

Prerequisites:

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- trans-2,3-Dimethylsuccinic acid (Starting Material)
- Benzylamine (Protecting Group)
- Lithium Aluminum Hydride (LiAlH4) (Reductant)

Protocol:

- Cyclization: Reflux trans-2,3-dimethylsuccinic acid with benzylamine in xylene (Dean-Stark trap) to form N-benzyl-trans-3,4-dimethylsuccinimide.
  - Checkpoint: Monitor water evolution to ensure completion.
- Reduction: Dissolve the succinimide in dry THF. Add LiAlH4 (3.0 equiv) portion-wise at 0°C under Argon. Reflux for 12 hours.
  - Safety: Quench carefully (Fieser method:

    LAH

    H2O,

    15% NaOH,

    H2O).
- Deprotection: Subject the N-benzyl pyrrolidine to hydrogenolysis (

  , Pd/C, MeOH, 50 psi) to yield the free amine.
- Salt Formation: Treat the ethereal solution of the free amine with 2M HCl in diethyl ether. The hydrochloride salt precipitates immediately.

Route B: Azomethine Ylide Cycloaddition (Diversity-Oriented)

Best for generating complex derivatives or if the succinic acid precursor is unavailable.

Protocol:

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- Generate an azomethine ylide in situ using

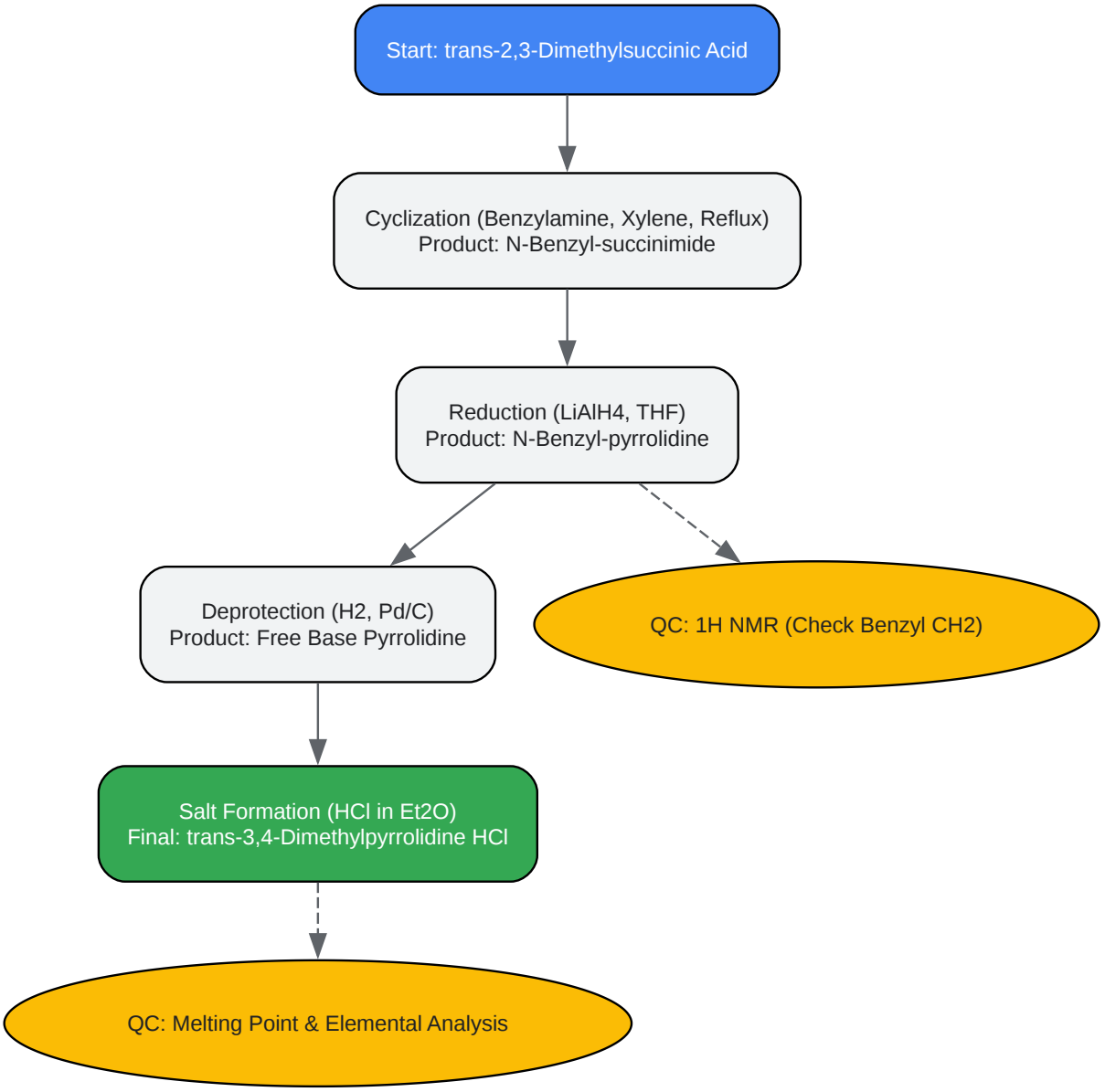
  -(methoxymethyl)-N-(trimethylsilylmethyl)benzylamine and a catalytic amount of TFA.

- Trapping agent: trans-Crotonate or Fumarate derivatives.

- The [3+2] cycloaddition yields the pyrrolidine ring with high diastereoselectivity favoring the trans product due to steric approach control.

Synthetic Workflow Diagram

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Figure 1: Step-by-step synthetic pathway for the scalable production of trans-3,4-dimethylpyrrolidine HCl.

Part 3: Analytical Characterization

Validating the trans-stereochemistry is critical, as cis-impurities can alter biological activity.

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Nuclear Magnetic Resonance (NMR)

The coupling constants (

) between H3 and H4 protons are diagnostic.

Parameter	trans-Isomer	cis-Isomer	Note
Coupling	~5–7 Hz	~8–10 Hz	Trans protons have a dihedral angle (~120-150°) resulting in lower values compared to cis (dihedral ~0°).
C13 Methyl Shift	~15–18 ppm	~10–14 ppm	Cis-methyls experience greater -gauche compression, shielding the carbon signal.
Symmetry	Symmetric	Symmetric (Meso)	In chiral trans, peaks may split if in a chiral environment; cis is meso.

Crystallography & Physical Properties

- Melting Point: 155–160°C (varies slightly by enantiomeric purity).
- Hygroscopicity: The HCl salt is hygroscopic. Store in a desiccator.
- X-Ray: If single crystals are grown (slow evaporation from EtOH/EtOAc), the trans-methyls will display an anti-periplanar arrangement clearly distinguishing them from the cis-form.

Part 4: Medicinal Chemistry Applications[2][3][4][5]

The trans-3,4-dimethylpyrrolidine unit acts as a bioisostere for proline or piperidine rings, often improving metabolic stability and potency.

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Key Therapeutic Areas

- Kinase Inhibitors: Used in JAK1/JAK2 inhibitors to fill hydrophobic pockets (e.g., specificity pockets) where the defined vector of the methyl groups displaces water molecules, gaining entropic binding energy.
- GPCR Antagonists: Histamine H3 receptor antagonists utilize this scaffold to rigidify the basic amine distance from the aromatic core.
- Fragment-Based Drug Discovery (FBDD): Due to its low molecular weight and high solubility, it is an ideal "fragment" for screening libraries.

Handling & Stability

- Free-Basing: The HCl salt is stable indefinitely at room temperature. To use in nucleophilic substitutions (e.g.,

  ), the free base must be generated in situ using DIPEA or

  , or pre-formed using ion-exchange resin.
- Storage: Keep at -20°C for long-term storage to prevent moisture absorption, which makes weighing accurate small quantities difficult.

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